

comparing the physicochemical properties of naphthyridine isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,6-Naphthyridine

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Isomeric Structures of Naphthyridine

There are six structural isomers of naphthyridine, differentiated by the location of the two nitrogen atoms within the bicyclic framework.^{[1][2]}

2,7-Naphthyridine

N27

2,6-Naphthyridine

N26

1,8-Naphthyridine

N18

1,7-Naphthyridine

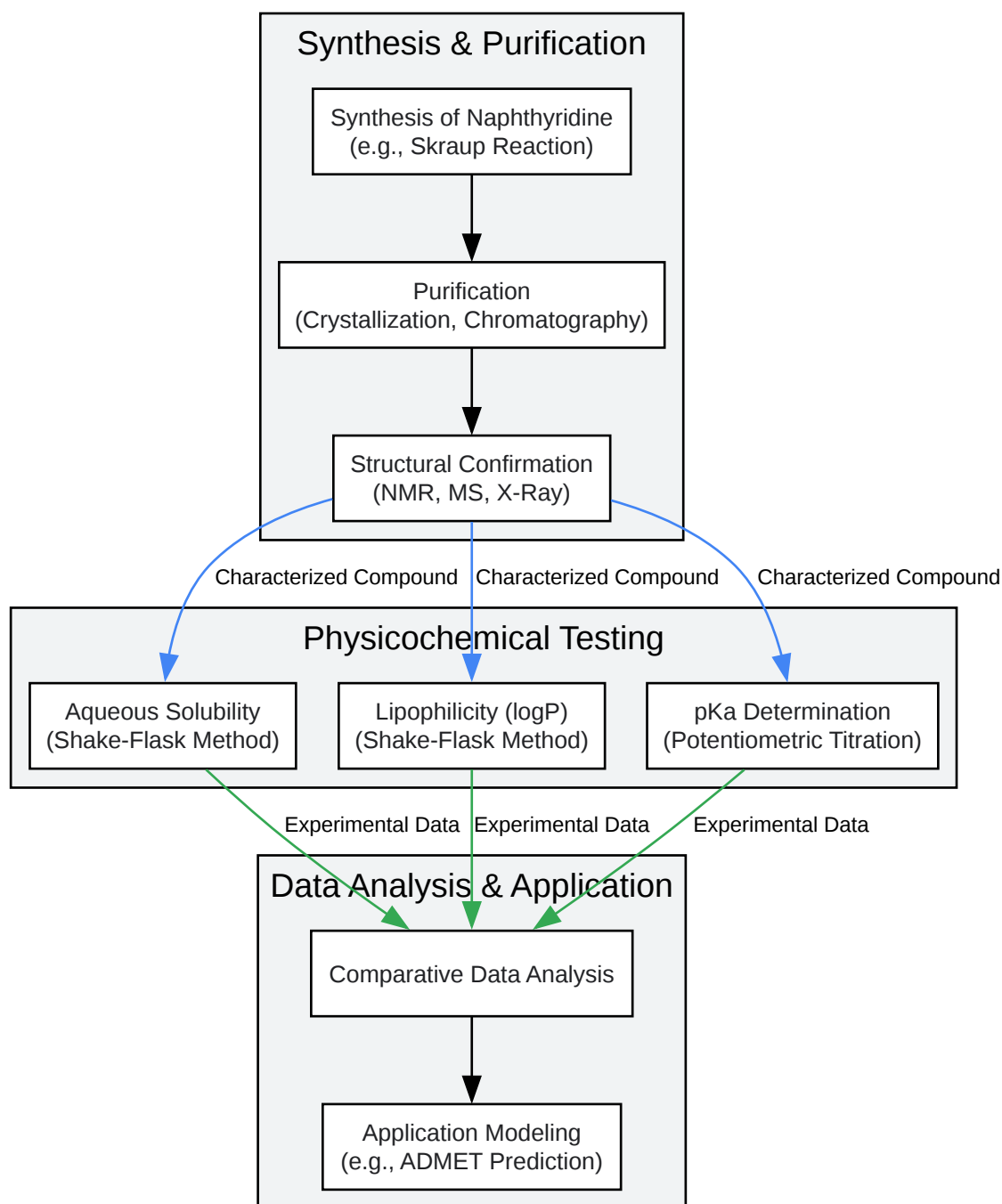
N17

1,6-Naphthyridine

N16

1,5-Naphthyridine

N15



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References

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- 3. Evaluation of 2,7-Naphthyridines as Targeted Anti-Staphylococcal Candidates with Microbiota-Sparing Properties - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [comparing the physicochemical properties of naphthyridine isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220473#comparing-the-physicochemical-properties-of-naphthyridine-isomers]

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